

O-Acryloyllupinine: Technical Monograph & Synthesis Guide[1]

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Compound of Interest

Compound Name: *Lupinine, acrylate (ester)*

CAS No.: 60537-74-8

Cat. No.: B1675506

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Executive Summary & Chemical Identity

O-Acryloyllupinine (Systematic Name: [(1R,9aR)-1,3,4,6,7,8,9,9a-octahydro-2H-quinolizin-1-yl]methyl prop-2-enoate) is a functional chiral monomer derived from the quinolizidine alkaloid (-)-lupinine.[1] It serves as a critical intermediate in the synthesis of pH-responsive hydrogels, chiral stationary phases (CSPs) for chromatography, and molecularly imprinted polymers (MIPs).

Its acryloyl moiety provides a vinyl "handle" for radical polymerization, while the bicyclic lupinine core imparts chirality and pH-sensitivity (pKa ~9.[1]0) due to the tertiary amine.[1]

Chemical Data Table

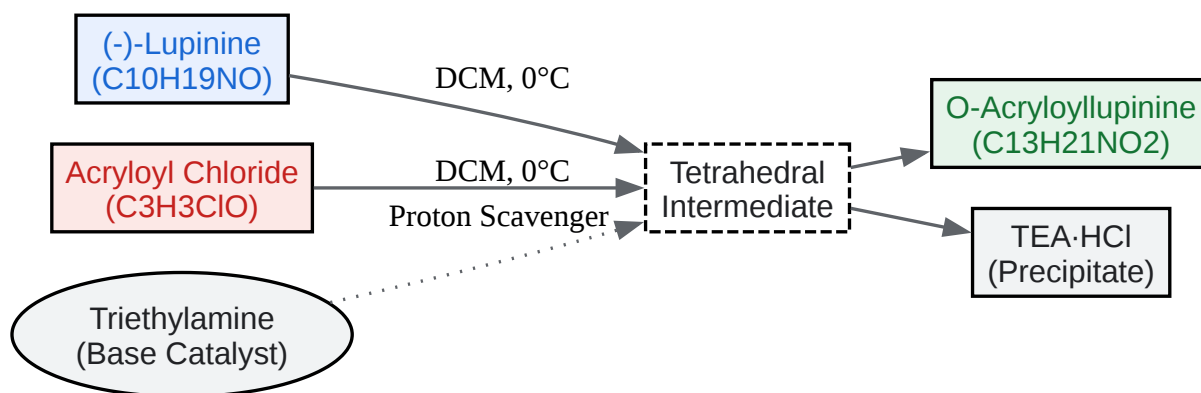
Parameter	Technical Specification
CAS Number	60537-74-8
Molecular Weight	223.31 g/mol
Molecular Formula	C ₁₃ H ₂₁ NO ₂
Physical State	Viscous yellowish oil (monomer); Solid (polymer)
Solubility	Soluble in DCM, CHCl ₃ , MeOH, EtOH; Sparingly soluble in water (pH dependent)
pKa	~9.1 (Quinolizidine nitrogen)
Chirality	(1R, 9aR) configuration derived from natural (-)-lupinine

Synthesis & Fabrication Protocol

The synthesis of O-acryloyllupinine requires strict anhydrous conditions to prevent hydrolysis of the acryloyl chloride reactant and premature polymerization of the product.[\[1\]](#)

Reaction Mechanism

The synthesis follows a nucleophilic acyl substitution (Schotten-Baumann type conditions) where the primary hydroxyl group of (-)-lupinine attacks the carbonyl carbon of acryloyl chloride.[\[1\]](#)



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Figure 1: Synthetic pathway for O-acryloyllupinine via esterification.[1]

Detailed Experimental Protocol

Reagents:

- (-)-Lupinine (1.0 eq, recrystallized)[1]
- Acryloyl chloride (1.2 eq, freshly distilled)
- Triethylamine (TEA) (1.5 eq, dried over KOH)
- Dichloromethane (DCM) (Anhydrous)
- Inhibitor: Hydroquinone (trace)[1]

Step-by-Step Methodology:

- Preparation: In a flame-dried 250 mL three-neck round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve (-)-lupinine (2.0 g, 11.8 mmol) in 50 mL anhydrous DCM.
- Base Addition: Add TEA (2.5 mL, 17.7 mmol) to the solution. Cool the mixture to 0°C using an ice-salt bath.
- Acylation: Add acryloyl chloride (1.15 mL, 14.2 mmol) dropwise over 30 minutes via a pressure-equalizing addition funnel. Critical: Maintain temperature < 5°C to prevent side reactions.[1]
- Reaction: Allow the reaction to warm to room temperature and stir for 12 hours under nitrogen. The solution will turn cloudy as TEA·HCl salts precipitate.[1]
- Quenching: Filter off the precipitated salts. Wash the organic filtrate with saturated NaHCO₃ (2 x 30 mL) to remove excess acid, followed by brine (1 x 30 mL).

- Purification: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure (keep bath $< 30^\circ\text{C}$ to avoid polymerization).
- Isolation: Purify the crude oil via flash column chromatography (Silica gel, Eluent: $\text{CHCl}_3/\text{MeOH}$ 95:5).
- Yield: Expect a pale yellow viscous oil (Yield: ~75-85%).

Structural Characterization & Validation

To ensure scientific integrity, the synthesized monomer must be validated using ^1H NMR and IR spectroscopy.

^1H NMR Diagnostic Signals (CDCl_3 , 400 MHz)

Proton Moiety	Chemical Shift (δ ppm)	Multiplicity	Interpretation
Vinyl (cis)	6.40	dd	Acrylate terminal alkene
Vinyl (trans)	6.12	dd	Acrylate terminal alkene
Vinyl (gem)	5.82	dd	Acrylate terminal alkene
-O-CH ₂ -	4.15 - 4.25	m	Ester methylene (diagnostic shift downfield)
H-10 (Bridge)	1.50 - 3.00	m	Quinolizidine ring protons (complex envelope)

FTIR Fingerprint[1]

- 1725 cm^{-1} : Strong C=O stretching (Ester).[1]
- 1635 cm^{-1} : C=C stretching (Vinyl group).[1]

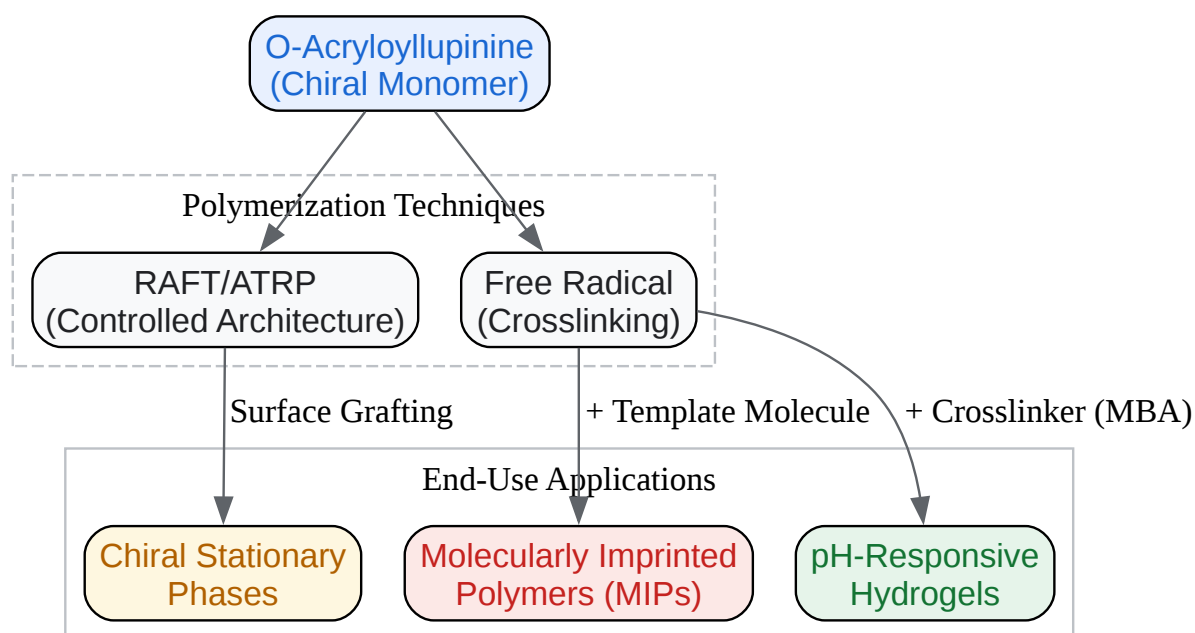
- 2700-2800 cm^{-1} : Bohlmann bands (Diagnostic for trans-quinolizidine ring fusion).[1]

Applications in Polymer Science

O-acryloyllupinine is rarely used as a standalone therapeutic but rather as a functional monomer for advanced materials.[1]

Application Logic Flow

The following diagram illustrates how the monomer is processed into functional materials.



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Figure 2: Downstream processing of O-acryloyllupinine into functional materials.[1]

Key Use Cases

- Chiral Resolution (CSP): Polymers of O-acryloyllupinine retain the distinct chiral configuration of the alkaloid.[1] When grafted onto silica beads, they serve as stationary phases for separating enantiomers of pharmaceutical drugs.

- **pH-Sensitive Drug Delivery:** The tertiary amine in the lupinine ring becomes protonated at physiological pH (acidic microenvironments, e.g., tumors). Hydrogels incorporating this monomer swell in acidic conditions, releasing encapsulated payloads.
- **Molecular Imprinting:** Used as a functional monomer to create binding cavities specific to acidic templates (due to the basic nitrogen) or transition metals.[1]

References

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Sources

- 1. N-Acryloylmorpholine [webbook.nist.gov]
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